

# An In-depth Technical Guide to **trans-1-Cinnamylpiperazine**: Molecular Properties

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## Compound of Interest

Compound Name: **trans-1-Cinnamylpiperazine**

Cat. No.: **B099036**

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This technical guide provides essential information regarding the molecular weight and chemical formula of **trans-1-Cinnamylpiperazine**, a compound of interest in various research and development applications. The data presented is compiled from verified chemical databases and suppliers.

## Core Molecular Data

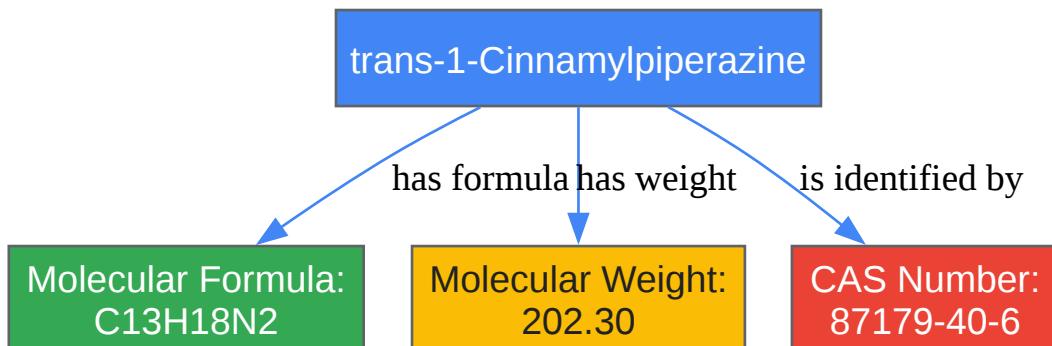
The fundamental molecular properties of **trans-1-Cinnamylpiperazine** are summarized in the table below for quick reference and comparison.

Property	Value	Citations
Chemical Formula	$C_{13}H_{18}N_2$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	202.30 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	87179-40-6	<a href="#">[1]</a> <a href="#">[2]</a>

## Chemical Structure and Identification

A clear understanding of the compound's structure is crucial for any experimental design or computational modeling. The following diagram illustrates the logical relationship between the compound's name, its 2D chemical structure, and its key identifiers.

## trans-1-Cinnamylpiperazine Identification



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Caption: Key identifiers for **trans-1-Cinnamylpiperazine**.

## Experimental Considerations

While this guide focuses on the core molecular data, it is important to note that **trans-1-Cinnamylpiperazine** is a piperazine derivative.[7][8] It has been utilized in the synthesis of various compounds with potential biological activities, including pro-apoptotic properties in human carcinoma cell lines and as an antiprotozoal agent.[7][8] Researchers planning to use this compound should refer to its Material Safety Data Sheet (MSDS) for detailed handling and safety information. The compound is typically a clear colorless to yellow liquid or a solid with a melting point in the range of 39-44 °C.[7][8][9]

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- To cite this document: BenchChem. [An In-depth Technical Guide to trans-1-Cinnamylpiperazine: Molecular Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099036#molecular-weight-and-formula-of-trans-1-cinnamylpiperazine]

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